

Technical Support Center: Minimizing Contamination in Trace Element Analysis with Nitric Acid

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Compound of Interest

Compound Name: Nitric acid
CAS No.: 7697-37-2
Cat. No.: B1203768

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Welcome to the Technical Support Center for Trace Element Analysis. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of minimizing elemental contamination when using **nitric acid** for sample preparation and analysis. As experienced application scientists, we understand that achieving accurate and reproducible results at parts-per-billion (ppb) or even parts-per-trillion (ppt) levels is a significant challenge. Contamination can arise from numerous, often overlooked, sources.^{[1][2]} This resource provides in-depth, field-proven insights and troubleshooting guidance to help you maintain the integrity of your analyses.

Frequently Asked Questions (FAQs)

Here we address some of the most common questions our team encounters regarding contamination control.

Q1: What are the primary sources of elemental contamination in trace analysis?

A1: Contamination can be introduced at virtually every step of the analytical workflow. The most significant sources include the laboratory environment, the analyst, reagents, and the labware used.^{[1][3]}

- **Laboratory Environment:** Airborne particulates, dust, and aerosols in the lab can settle into samples.^[3] To mitigate this, it is best to work in a clean environment, such as a Class 5 workbench or a laminar flow hood located within a Class 7 work area.^[3]
- **Analyst:** The analyst themselves can be a major source of contamination through hair, skin cells, clothing fibers, and even exhaled breath.^{[1][3]} Proper personal protective equipment (PPE), such as powder-free nitrile gloves, low-lint lab coats, and hair nets, is crucial.^{[3][4]}
- **Reagents:** The purity of the reagents, especially water and **nitric acid**, is paramount. Water should ideally have a resistivity of 18.2 MΩ·cm.^[1] For **nitric acid**, the grade required depends on the sensitivity of the analysis, ranging from "TraceMetal" grade for routine applications to "Optima" or "Baseline" grade for ultra-trace analysis.^{[1][5][6][7][8]}
- **Labware:** All materials that come into contact with the sample are potential sources of contamination. This includes pipette tips, sample tubes, digestion vessels, and storage containers.^{[1][3]} Leaching of elements from the container walls is a common issue.^[9]

Q2: Why is the choice of nitric acid grade so critical?

A2: **Nitric acid** is used to digest samples and to stabilize elements in solution, preventing them from adsorbing to container walls. However, different grades of **nitric acid** have vastly different levels of trace metal impurities. Using a low-purity acid can introduce the very elements you are trying to measure, leading to artificially high readings and inaccurate results. For highly sensitive techniques like Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), using an ultra-high purity acid is essential to achieve low detection limits.^{[6][10]}

The following table provides a general comparison of typical impurity levels in different grades of **nitric acid**. Note that specific concentrations can vary by manufacturer and lot.

Nitric Acid Grade	Typical Impurity Level for Many Elements	Primary Application
Reagent Grade	~1 ppm (1000 ppb)	General laboratory use, not suitable for trace analysis
TraceMetal Grade	~1 ppb	Routine ICP-OES/ICP-MS analysis
Optima/Baseline/Ultra-Pure Grade	<10 ppt	High-sensitivity, ultra-trace analysis by HR-ICP-MS

Q3: What type of labware material is best for trace element analysis?

A3: Fluoropolymers, such as perfluoroalkoxy (PFA) and polytetrafluoroethylene (PTFE), are the preferred materials for trace and ultra-trace metals analysis due to their high purity and chemical inertness.^[11] Glassware should be avoided as it can leach significant amounts of contaminants like boron and silicon.^[4] While polypropylene and polyethylene are cleaner than glass, they are not as pure as fluoropolymers.^[11] PFA is often considered the best choice for heated applications, like microwave digestion, due to its high working temperature and low levels of extractable metals.^[11]

Q4: How can I be sure my cleaning procedures are effective?

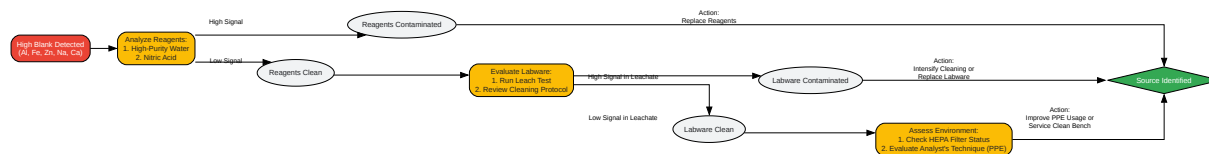
A4: The effectiveness of your cleaning protocol is validated by running procedural blanks. A procedural blank is a "mock" sample, containing all the reagents used in your procedure (e.g., **nitric acid**, deionized water) and subjected to the entire sample preparation process, including digestion.^[3] The analysis of this blank should yield results below your method's limit of detection (LOD). Consistently high blank values indicate a contamination issue in your cleaning process, reagents, or handling.^{[12][13]}

Troubleshooting Guides

This section provides a structured approach to identifying and resolving common contamination issues.

Issue 1: High Blank Values for Common Environmental Elements (e.g., Al, Fe, Zn, Na, Ca)

High blank values for ubiquitous elements are a frequent challenge. This troubleshooting workflow will help you systematically isolate the source of contamination.



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Caption: Troubleshooting workflow for high blank values of common elements.

- Causality: The logical progression starts with the simplest and most common sources (reagents) and moves to more complex ones (environment). This systematic approach prevents unnecessary and time-consuming cleaning of labware if the issue is with the acid itself.

Issue 2: Memory Effects and Sample Carryover

Memory effects occur when traces of a highly concentrated sample remain in the sample introduction system (e.g., tubing, spray chamber, torch) and contaminate subsequent, lower concentration samples.^{[1][12]}

- Symptoms: You may observe gradually decreasing results when analyzing a blank or low-level sample immediately after a high-concentration sample.^[12] Certain elements like Mercury (Hg) and Molybdenum (Mo) are particularly prone to this.^[1]

- Troubleshooting Steps:
 - Increase Rinse Time: The simplest solution is to increase the duration of the rinse between samples.[\[1\]](#)
 - Optimize Rinse Solution: A standard rinse solution is typically 2-5% **nitric acid**. For "sticky" elements, a mixed rinse solution containing both nitric and hydrochloric acids can be more effective.[\[1\]](#) For severe mercury carryover, adding a complexing agent like gold (Au) to all solutions (blanks, standards, and samples) can help stabilize Hg and improve washout.[\[1\]](#)
 - Check for Contaminated Components: If the problem persists, the autosampler probe, tubing, or spray chamber may be contaminated.[\[14\]](#) These components should be thoroughly cleaned or replaced.

Issue 3: Inconsistent or Erratic Results

Inconsistent results, where replicate analyses of the same sample do not agree, can be particularly frustrating.

- Potential Causes & Solutions:
 - Inhomogeneous Sample: Ensure the sample is well-mixed before taking an aliquot.
 - Contamination from Pipette Tips: Pipette tips can be a source of contamination.[\[1\]](#) To check this, dispense your blank solution through a new tip into a clean tube and analyze it. Some labs pre-rinse tips with dilute **nitric acid** before use with samples.[\[1\]](#)[\[3\]](#)
 - Analyst-Introduced Contamination: Review handling procedures. Ensure gloves are changed frequently and that there is no leaning over open sample tubes.[\[3\]](#)[\[4\]](#)
 - Instrument Instability: Check the instrument's performance. A noisy baseline or poor precision on internal standards can indicate an issue with the plasma, nebulizer, or detector.[\[12\]](#)

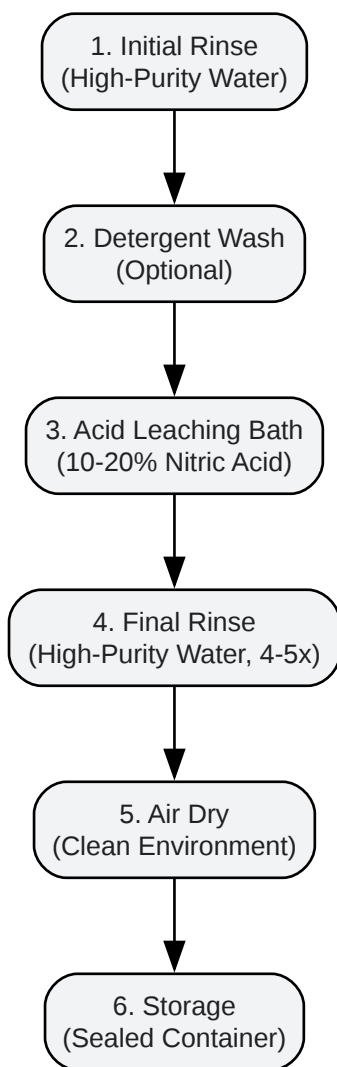
Key Experimental Protocols

Adherence to rigorous protocols is the cornerstone of preventing contamination.

Protocol 1: Acid Cleaning of Fluoropolymer (PFA/PTFE) Labware

This protocol is designed for cleaning new labware or for routine cleaning between uses.

- Initial Rinse: Thoroughly rinse the labware with high-purity (18.2 MΩ·cm) deionized water.
- Detergent Wash (Optional, for new or heavily soiled items): Wash with a phosphate-free laboratory detergent. Rinse thoroughly with deionized water to remove all traces of detergent.[\[15\]](#)
- Acid Leaching Bath: Submerge the labware in a bath of 10-20% trace-metal grade **nitric acid**.[\[3\]](#)[\[15\]](#) For heavily contaminated items or for ultra-trace applications, a heated acid bath or a longer soaking time (at least 24 hours) is recommended.[\[11\]](#)[\[16\]](#)
- Final Rinse: Remove the labware from the acid bath and rinse copiously with high-purity deionized water (at least 4-5 times).[\[15\]](#)
- Drying: Air dry the labware in a clean, dust-free environment, such as a laminar flow hood. Do not use paper or cloth towels to dry, as they can introduce contamination.[\[3\]](#)
- Storage: Store the clean labware in a sealed container or covered to prevent airborne contamination.



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Caption: Step-by-step labware acid cleaning workflow.

Protocol 2: Preparation of a Procedural Blank

A procedural blank should be included with every batch of samples to monitor for contamination.

- **Gather Materials:** Use a clean digestion vessel and all other labware that will be used for the actual samples.
- **Add Reagents:** Add the same volumes of high-purity **nitric acid** and any other reagents (e.g., hydrogen peroxide, hydrochloric acid) to the vessel as you would for a sample.

- Digestion: Subject the procedural blank to the exact same digestion procedure (e.g., heating block, microwave digestion) as the samples.
- Dilution: After digestion, dilute the blank to the final volume using high-purity deionized water, just as you would for the samples.
- Analysis: Analyze the procedural blank alongside the samples. The results should be below the method detection limit.

Conclusion

Achieving reliable trace element analysis is a meticulous process where attention to detail is paramount. By understanding the potential sources of contamination and implementing rigorous control strategies, from the purity of your **nitric acid** to the cleanliness of your labware, you can build a self-validating system that ensures the trustworthiness of your results. This guide provides a foundation for developing robust laboratory practices. For further detailed methodologies, always refer to standards published by organizations such as ASTM International and guidance from institutions like the National Institute of Standards and Technology (NIST).^{[17][18][19][20][21][22][23][24]}

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